

isopyrazam baseline sensitivity *Sclerotinia sclerotiorum*

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Compound Focus: Isopyrazam

CAS No.: 881685-58-1

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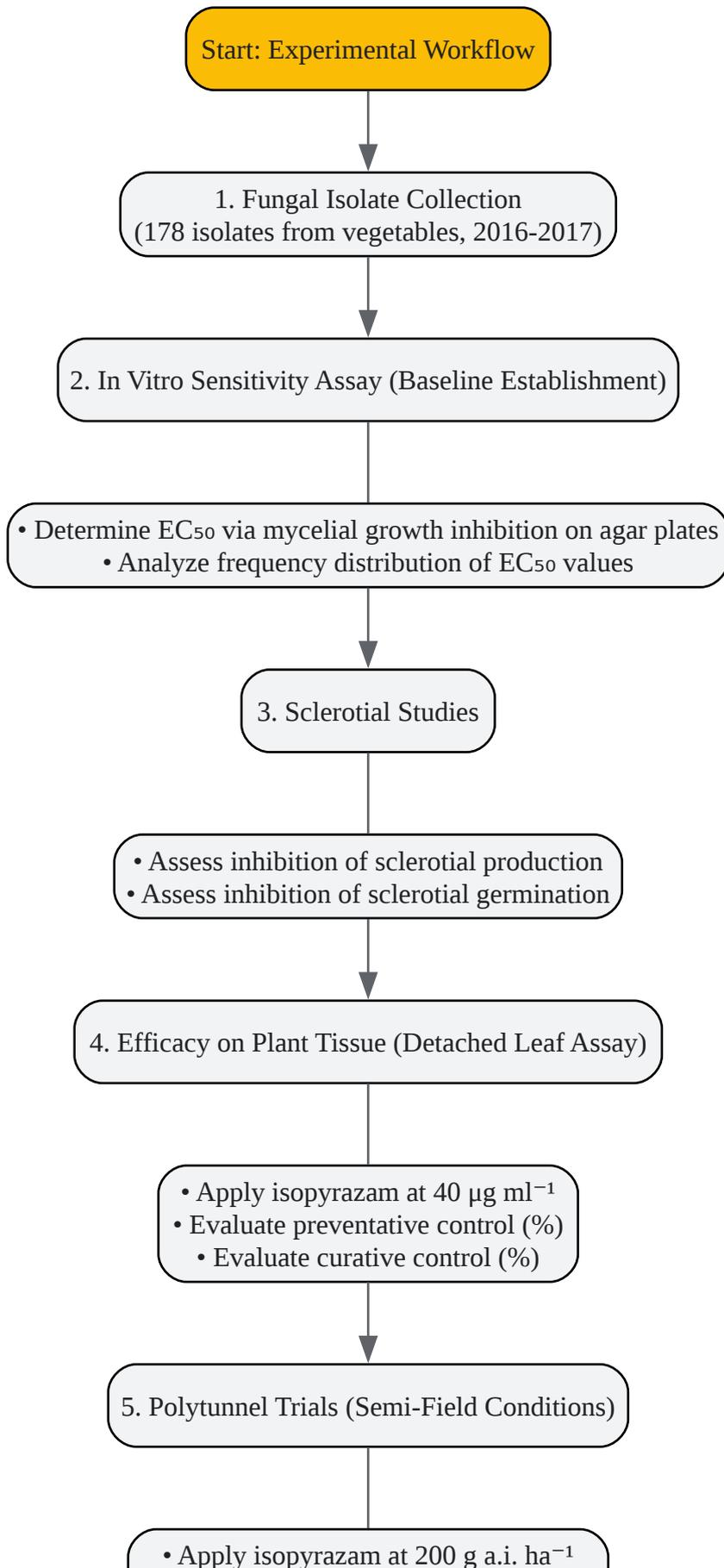
Quantitative Data on Baseline Sensitivity

The table below summarizes the core quantitative findings from the principal study establishing the baseline sensitivity of *S. sclerotiorum* to **isopyrazam**.

Parameter	Details
Pathogen	<i>Sclerotinia sclerotiorum</i> [1]
Number of Isolates	178 [1]
Isolate Source	Various vegetable crops in China (2016-2017) [1]
Mean EC ₅₀ Value	0.039 ± 0.002 µg ml ⁻¹ [1]
EC ₅₀ Value Range	Reported as a unimodal curve [1]
Inhibition of Sclerotia	Strongly inhibited [1]

Detailed Experimental Protocols

The following workflow outlines the key experimental procedures used to establish baseline sensitivity and evaluate efficacy.



- Measure reduction in disease incidence

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*Experimental workflow for establishing **isopyrazam** baseline sensitivity and efficacy against *S. sclerotiorum* [1].*

Efficacy and Application Data

The experimental protocols yielded the following efficacy results for **isopyrazam**:

- **Detached Leaf Efficacy**: On detached eggplant leaves, **isopyrazam** applied at **40 µg ml⁻¹** showed **100% preventative** and **87.78% curative** performance against *S. sclerotiorum* [1].
- **Semi-Field Efficacy**: In polytunnel trials, the application of **isopyrazam** at a concentration of **200 g a.i. (active ingredient) per hectare** significantly decreased the disease incidence of *S. sclerotiorum* [1].
- **Sclerotial Control**: The study confirmed that **isopyrazam** strongly inhibits both the production and germination of sclerotia, which is critical for long-term disease management [1].

Conclusion for Research and Development

The 2019 study establishes a robust baseline for the sensitivity of *S. sclerotiorum* to **isopyrazam**, confirming its high potential as an alternative fungicide. The provided workflow and data on both in vitro and in vivo efficacy offer a solid foundation for guiding future research, resistance monitoring, and the development of control strategies.

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References

1. Baseline sensitivity of isopyrazam against Sclerotinia sclerotiorum ... [agris.fao.org]

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